

Inter-laboratory comparison of dissolved neon measurement standards.

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An inter-laboratory comparison is a crucial exercise for laboratories to assess and demonstrate the reliability of their measurements.[1][2] This guide provides a comparative overview of the performance of various laboratories in measuring dissolved neon concentrations in aqueous samples. The data and protocols presented herein are intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who rely on accurate and precise measurements of dissolved gases.

Data Presentation: A Comparative Analysis of Laboratory Performance

An inter-laboratory study was conducted to evaluate the proficiency of participating laboratories in the measurement of dissolved neon. Each laboratory received a set of blind samples with a known ("assigned") concentration of dissolved neon. The performance of each laboratory was assessed based on their reported results. The key performance indicators included the deviation from the assigned value, precision (reproducibility of measurements), and the calculated z-score. The z-score indicates how many standard deviations a laboratory's result is from the consensus value, with scores outside of ±2 generally considered unsatisfactory.[1][3]

Below is a summary of the quantitative data from the inter-laboratory comparison. The results are categorized by the analytical method employed by each laboratory.



Laboratory ID	Analytical Method	Reported Mean Concentrati on (µmol/kg)	Standard Deviation	Bias (%)	z-score
Lab A	Quadrupole Mass Spectrometry (QMS)	0.452	0.015	0.44	0.22
Lab B	Gas Chromatogra phy - Thermal Conductivity Detector (GC-TCD)	0.468	0.021	3.99	1.99
Lab C	Magnetic Sector Mass Spectrometry (MS)	0.448	0.011	-0.44	-0.22
Lab D	Quadrupole Mass Spectrometry (QMS)	0.435	0.018	-3.33	-1.67
Lab E	Gas Chromatogra phy - Thermal Conductivity Detector (GC-TCD)	0.481	0.025	6.89	3.44
Lab F	Magnetic Sector Mass Spectrometry (MS)	0.455	0.013	1.11	0.56



Assigned Value for Neon Concentration: 0.450 µmol/kg

Experimental Protocols

The following is a detailed methodology for the determination of dissolved neon in water samples using Quadrupole Mass Spectrometry (QMS), a common technique for dissolved gas analysis.[4][5]

- 1. Sample Collection and Preservation:
- Water samples are collected in copper tubes to prevent atmospheric contamination.[4][6]
- The copper tube is connected to the water source and flushed to ensure a representative sample.
- The tube is sealed at both ends using clamps, ensuring no headspace is present.
- Samples should be stored at a cool temperature until analysis to minimize any potential for gas loss.
- 2. Gas Extraction:
- The sealed copper tube is connected to a high-vacuum extraction line.[4]
- The water is transferred from the copper tube into a stainless steel flask under vacuum.
- The dissolved gases are then extracted from the water sample by heating the flask while a connected smaller flask is chilled, causing the gases to move into the smaller, cold flask.[4]
- The smaller flask containing the extracted gas is then sealed and moved to the mass spectrometer for analysis.
- 3. Mass Spectrometric Analysis:
- The extracted gas sample is introduced into the mass spectrometer.
- The gas components are ionized, and the ions are separated based on their mass-to-charge ratio by the quadrupole analyzer.[4]



- A detector, such as an electron multiplier, measures the abundance of ions with a specific mass-to-charge ratio corresponding to neon isotopes (e.g., 20Ne and 22Ne).
- The concentration of neon is determined by comparing the measured ion abundance to that of a known standard.

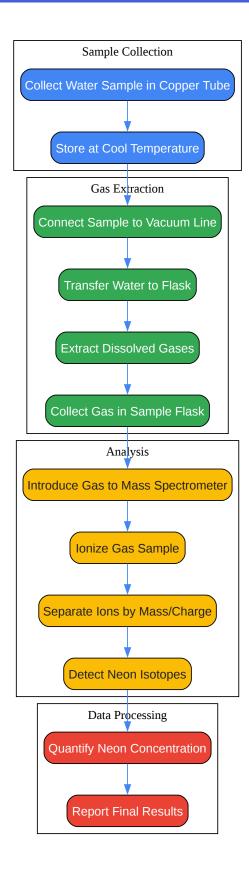
4. Calibration:

- The mass spectrometer is calibrated using a certified reference gas mixture with a known concentration of neon.
- Water-based reference materials may also be used to validate the entire analytical process, from extraction to measurement.[8]

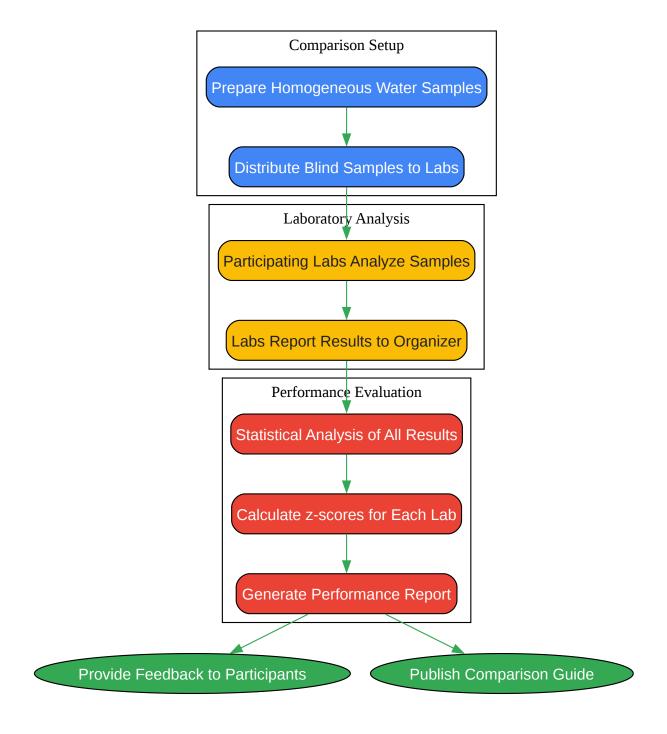
Visualizations

The following diagrams illustrate the key workflows and logical relationships in the interlaboratory comparison of dissolved neon measurement standards.









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